

An In-depth Technical Guide to the Mass Spectrum of Phenanthrene-d10

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Phenanthrene-d10

Cat. No.: B032357

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the mass spectrum of **Phenanthrene-d10**, a deuterated polycyclic aromatic hydrocarbon (PAH) widely utilized as an internal standard in analytical chemistry. This document details its mass spectral data, fragmentation patterns, and the experimental protocols for its analysis, offering valuable insights for researchers in environmental analysis, toxicology, and drug development.

Introduction to Phenanthrene-d10

Phenanthrene-d10 is an isotopically labeled form of phenanthrene, a three-ring PAH.^{[1][2][3]} In **Phenanthrene-d10**, all ten hydrogen atoms are replaced with deuterium atoms. This substitution results in a molecular weight of 188.29 g/mol, a crucial feature for its use in isotope dilution mass spectrometry.^{[1][2]} Its distinct mass allows it to be easily differentiated from its non-deuterated counterpart, Phenanthrene (molecular weight: 178.23 g/mol), making it an excellent internal standard for quantitative analysis.

Table 1: Key Properties of **Phenanthrene-d10**

Property	Value
Chemical Formula	C ₁₄ D ₁₀
Molecular Weight	188.29 g/mol
CAS Number	1517-22-2
Appearance	Colorless solid

Mass Spectrum of Phenanthrene-d10

The mass spectrum of **Phenanthrene-d10** is characterized by a prominent molecular ion peak and a series of fragment ions. The data presented here is based on electron ionization (EI) mass spectrometry, a common technique for the analysis of PAHs.

Quantitative Mass Spectral Data

The following table summarizes the major ions observed in the electron ionization mass spectrum of **Phenanthrene-d10**, with their corresponding mass-to-charge ratios (m/z) and relative intensities.

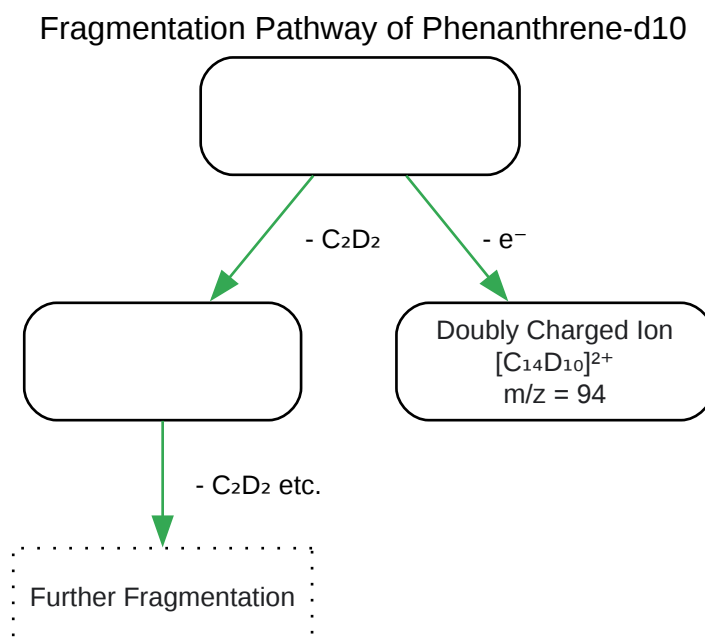
Table 2: Mass Spectrum of **Phenanthrene-d10** (Electron Ionization)

m/z	Relative Intensity (%)	Ion
188	100.0	[M] ⁺ • (Molecular Ion)
189	15.6	[M+1] ⁺ • (Isotope Peak)
160	12.5	[M-C ₂ D ₂] ⁺ •
94	10.9	[M] ²⁺ (Doubly-charged molecular ion)
158	9.4	[M-D ₂ -C ₂ D ₂] ⁺ • or [M-C ₂ D ₄] ⁺ •
80	7.8	[C ₆ D ₄] ⁺ •
186	6.3	[M-D ₂] ⁺ •
132	5.5	[M-C ₄ D ₄] ⁺ •

Data is compiled and interpreted from graphical representations of the NIST EI mass spectrum. The relative intensities are estimations and may vary slightly between different instruments and experimental conditions.

Fragmentation Pathway

The fragmentation of **Phenanthrene-d10** under electron ionization primarily proceeds through the loss of neutral molecules from the molecular ion. The deuteration of the molecule influences the mass of the fragments lost. The primary fragmentation pathway involves the expulsion of a molecule of deuterioacetylene (C_2D_2).



[Click to download full resolution via product page](#)

Caption: Fragmentation pathway of **Phenanthrene-d10** under electron ionization.

The initial ionization event forms the molecular ion at m/z 188. This ion can then undergo fragmentation, with the most significant pathway being the loss of a neutral deuterioacetylene molecule (C_2D_2), resulting in a fragment ion at m/z 160. Another notable species is the doubly charged molecular ion at m/z 94. Further fragmentation can occur, leading to smaller ions.

Experimental Protocols

The acquisition of the mass spectrum of **Phenanthrene-d10** is typically performed using Gas Chromatography-Mass Spectrometry (GC-MS). The following provides a general experimental protocol based on common practices for PAH analysis.

Sample Preparation

A standard solution of **Phenanthrene-d10** is prepared in a suitable solvent, such as dichloromethane or hexane, at a concentration appropriate for GC-MS analysis (e.g., 1-10 µg/mL).

Gas Chromatography (GC) Conditions

- **Injector:** Split/splitless inlet, typically operated in splitless mode for trace analysis.
- **Column:** A non-polar or semi-polar capillary column, such as a 5% phenyl-methylpolysiloxane (e.g., DB-5ms, HP-5ms) or a specific PAH analysis column, is commonly used. A typical column dimension is 30 m x 0.25 mm ID x 0.25 µm film thickness.
- **Carrier Gas:** Helium or Hydrogen at a constant flow rate (e.g., 1.0-1.5 mL/min).
- **Oven Temperature Program:** A temperature program is employed to ensure good chromatographic separation. A typical program might be:
 - Initial temperature: 70°C, hold for 1-2 minutes.
 - Ramp: 10-25°C/min to 300-320°C.
 - Final hold: 5-10 minutes.

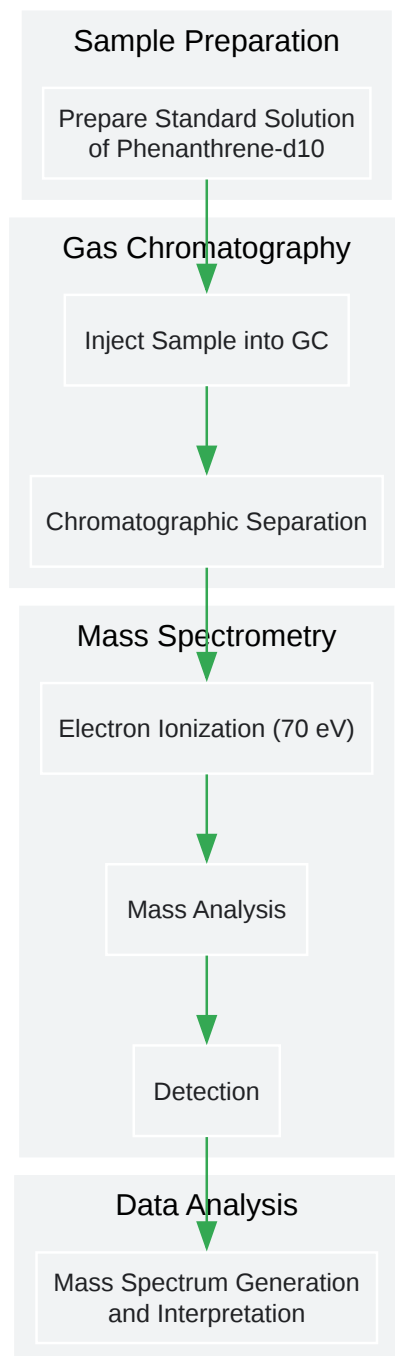
Mass Spectrometry (MS) Conditions

- **Ionization Mode:** Electron Ionization (EI).
- **Ionization Energy:** 70 eV.
- **Mass Analyzer:** Quadrupole, Ion Trap, or Time-of-Flight (TOF).

- Scan Range: A mass range of approximately m/z 40-500 is typically scanned to detect the molecular ion and its fragments.
- Ion Source Temperature: 230-250°C.
- Transfer Line Temperature: 280-300°C.

The following diagram illustrates a typical experimental workflow for the GC-MS analysis of **Phenanthrene-d10**.

GC-MS Experimental Workflow for Phenanthrene-d10



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the analysis of **Phenanthrene-d10** using GC-MS.

Conclusion

The mass spectrum of **Phenanthrene-d10** is well-characterized, with a dominant molecular ion at m/z 188 and a primary fragmentation pathway involving the loss of deuterioacetylene. Its distinct mass and predictable fragmentation make it an ideal internal standard for the accurate quantification of phenanthrene and other PAHs in complex matrices. The experimental protocols outlined in this guide provide a solid foundation for researchers to develop and validate their own analytical methods for the detection and analysis of this important compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Phenanthrene-D10 [webbook.nist.gov]
- 2. Phenanthrene-D10 [webbook.nist.gov]
- 3. Phenanthrene-D10 [webbook.nist.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Mass Spectrum of Phenanthrene-d10]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b032357#understanding-the-mass-spectrum-of-phenanthrene-d10\]](https://www.benchchem.com/product/b032357#understanding-the-mass-spectrum-of-phenanthrene-d10)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com